

Validating Theoretical Nuclear Models with Tin-112 Data: A Comparative Guide

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Compound of Interest

Compound Name: Tin-112
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This guide provides a detailed comparison of experimental data for the **Tin-112** (^{112}Sn) nucleus with predictions from prominent theoretical nuclear models. The objective is to offer a clear, data-driven assessment of these models' performance in describing the structure of this semi-magic nucleus. Tin isotopes, with their magic proton number ($Z=50$), provide a unique laboratory for testing theories of nuclear structure.[\[1\]](#)

Data Presentation

The following tables summarize the key experimental and theoretical values for the low-lying states of ^{112}Sn .

Table 1: Excitation Energies of Low-Lying States in ^{112}Sn

State	Experimental Energy (MeV)	Relativistic Quasiparticle Random-Phase Approximation (RQRPA) (MeV)
2 ⁺ ₁	1.257	1.35
4 ⁺ ₁	2.151	-

Further theoretical data for a broader range of states from other models is required for a more comprehensive comparison.

Table 2: Reduced Transition Probabilities $B(E2; 0^{+}_1 \rightarrow 2^{+}_1)$ in ¹¹²Sn

The $B(E2)$ value, a measure of the collective quadrupole character of the excitation, is a sensitive probe of nuclear wave functions.

Method	$B(E2; 0^{+}_1 \rightarrow 2^{+}_1)$ (e ² b ²)	Reference
Experimental		
Coulomb Excitation	0.242(8)	[2]
Coulomb Excitation	0.232(8)	
Adopted Value	0.226(7)	
Theoretical		
RQRPA	0.211	[2]
Large-Scale Shell Model (LSSM)	-	

Note: The experimental values from different measurements show good agreement within their uncertainties. The RQRPA calculation slightly underestimates the experimental value.

Table 3: Nuclear Charge Radius of ¹¹²Sn

The nuclear charge radius provides fundamental information about the size and spatial distribution of protons within the nucleus.

Method	Charge Radius (fm)	Reference
Experimental		
Collinear Laser Spectroscopy	4.5948(22)	[3]
Theoretical		
Density Functional Theory (DFT) with Fayans (Fy(IVP)) functional	~4.60	[4]
Valence Space In-Medium Similarity Renormalization Group (VS-IMSRG)	~4.58	[4]
Relativistic Mean Field (RMF) Theory	4.597 (NL1), 4.605 (NL3)	[5]

Note: The theoretical calculations from DFT, VS-IMSRG, and RMF models show excellent agreement with the experimental charge radius of ^{112}Sn .

Experimental Protocols

A brief overview of the key experimental techniques used to obtain the data presented above is provided here.

Coulomb Excitation

Coulomb excitation is a powerful technique to probe the collective properties of atomic nuclei. In these experiments, a beam of ions is accelerated to an energy below the Coulomb barrier of a target nucleus. The electromagnetic interaction between the projectile and the target excites the target nucleus to higher energy states. By detecting the de-excitation gamma rays and the scattered particles, one can determine the excitation energies and the reduced transition probabilities (B(E2) values).

For the experiments on ^{112}Sn , a common setup involves:

- **Projectile and Target:** A beam of ^{58}Ni ions with an energy of 175 MeV is used to bombard an enriched ^{112}Sn target (approximately 0.53 mg/cm² thick).[6]
- **Particle Detection:** An annular Parallel Plate Avalanche Counter (PPAC) is placed at forward angles to detect the scattered projectiles and recoiling target nuclei.[6] The position information from the PPAC is crucial for Doppler correction of the gamma-ray energies.
- **Gamma-Ray Detection:** An array of high-purity germanium (HPGe) clover detectors is used to detect the gamma rays emitted from the de-excitation of the excited states in ^{112}Sn .[6][7] These detectors offer excellent energy resolution for precise energy measurements.

Collinear Laser Spectroscopy

Collinear laser spectroscopy is a high-precision method for measuring the hyperfine structure of atomic transitions, from which nuclear properties such as spins, magnetic dipole moments, electric quadrupole moments, and changes in the mean-square charge radii can be extracted.

The general workflow for this technique is as follows:

- **Ion Beam Production:** The radioactive tin isotopes are produced, for example, via fission reactions in a UC_2 target induced by a high-energy proton beam. The produced ions are then extracted and mass-separated.
- **Laser Interaction:** A laser beam is merged collinearly with the ion beam. By scanning the laser frequency, the hyperfine transitions of the ions are excited.
- **Detection:** The excited ions are detected, often through fluorescence or ionization techniques. The resulting spectrum reveals the hyperfine splitting, from which the change in the mean-square charge radius between different isotopes can be determined.

Theoretical Models

The following theoretical frameworks are commonly used to describe the nuclear structure of tin isotopes.

Interacting Boson Model (IBM)

The Interacting Boson Model (IBM) is an algebraic model that describes the collective properties of nuclei in terms of interacting s (with angular momentum $L=0$) and d ($L=2$) bosons. [8][9] These bosons are interpreted as correlated pairs of nucleons (protons or neutrons). The model is particularly successful in describing the vibrational and rotational modes of non-spherical nuclei. [8] The Hamiltonian in the IBM is constructed from the generators of the $U(6)$ group, and its symmetries can be used to classify different types of collective behavior.

Density Functional Theory (DFT)

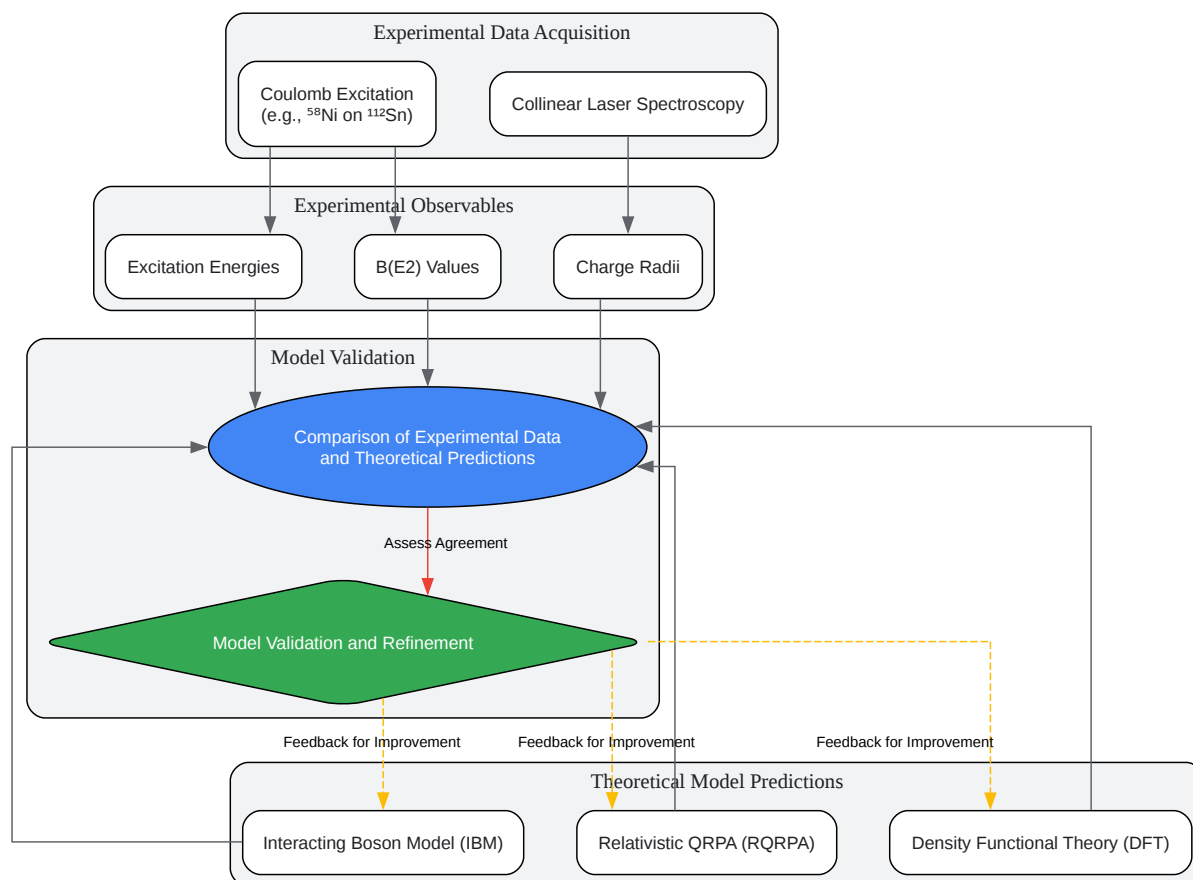
Nuclear Density Functional Theory (DFT) is a microscopic approach that aims to describe the properties of a nucleus based on a universal energy density functional. [10][11] The fundamental idea is that the total energy of the nucleus is a functional of the nucleon densities and currents. [10] By minimizing this energy functional, one can obtain the ground-state properties of the nucleus, such as its binding energy, density distribution, and deformation. Different parameterizations of the energy density functional, such as the Skyrme or Fayans functionals, are used in calculations. [4][12]

Relativistic Quasiparticle Random-Phase Approximation (RQRPA)

The Relativistic Quasiparticle Random-Phase Approximation (RQRPA) is a theoretical framework used to describe excited states in nuclei, particularly collective excitations. It is based on a relativistic mean-field description of the nuclear ground state. The RQRPA equations are then solved to obtain the energies and transition probabilities of the excited states. This approach has been applied to calculate the energies of the first excited 2^+ states and the corresponding $B(E2)$ values for the tin isotopes. [2]

Visualization

The following diagram illustrates the logical workflow for validating theoretical nuclear models using experimental data from ^{112}Sn .



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Caption: Workflow for validating nuclear models with ¹¹²Sn data.

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